

Application Notes and Protocols for Growing Sodium Carbonate Decahydrate Single Crystals

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Compound of Interest

Compound Name: Sodium carbonate decahydrate

Cat. No.: B1198397

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Introduction

Sodium carbonate decahydrate ($\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$), also known as washing soda or natron, forms colorless monoclinic crystals.[1] The growth of high-quality single crystals is essential for various research applications, including X-ray crystallography and studies of its physical and chemical properties. This document provides detailed protocols for growing **sodium carbonate decahydrate** single crystals using slow evaporation and slow cooling methods.

Key Considerations

- **Hydrate Stability:** Sodium carbonate exists in different hydration states depending on the temperature. The decahydrate is stable and crystallizes from aqueous solutions between -2.1 to $+32.0$ °C.[2] Above this temperature range, the heptahydrate (32.0 to 35.4 °C) and then the monohydrate (above 35.4 °C) are formed.[2][3] Therefore, maintaining the temperature below 32 °C is critical for obtaining the decahydrate form.
- **Dehydration:** **Sodium carbonate decahydrate** crystals are prone to dehydration (efflorescence) when exposed to air, turning into a white powder (monohydrate).[4] Therefore, it is crucial to protect the grown crystals from the atmosphere.
- **Purity of Starting Material:** The purity of the sodium carbonate used will affect the quality of the resulting crystals. For high-purity single crystals, it is recommended to use analytical grade sodium carbonate.

Quantitative Data: Solubility of Sodium Carbonate

The solubility of sodium carbonate in water is highly dependent on temperature. This data is crucial for preparing saturated solutions for crystal growth.

| Temperature (°C) | Solubility of Anhydrous Na ₂ CO ₃ (g/100 mL H ₂ O) | Solubility of Na ₂ CO ₃ ·10H ₂ O (g/100 g H ₂ O) |
|------------------|--------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------|
| 0 | 7[2][5] | 6.86[6] |
| 10 | - | 21.66[6] |
| 15 | 16.4[2][5] | - |
| 20 | - | 50[1] |
| 27.8 | 34.07[2][5] | - |
| 30 | - | - |

Experimental Protocols

Two primary methods for growing **sodium carbonate decahydrate** single crystals are detailed below: slow evaporation and slow cooling.

Protocol 1: Slow Evaporation Method

This method relies on the slow evaporation of the solvent from a saturated solution at a constant temperature, leading to a gradual increase in solute concentration and subsequent crystal formation. This technique is well-suited for compounds that are not sensitive to ambient conditions.[7]

Materials and Equipment:

- Sodium Carbonate (Na₂CO₃), anhydrous or decahydrate
- Distilled or deionized water
- Beaker or flask

- Stirring rod or magnetic stirrer
- Hot plate (optional, for initial dissolution)
- Crystallization dish or shallow container
- Filter paper and funnel
- Cover for the crystallization dish (e.g., perforated parafilm, aluminum foil with pinholes)

Procedure:

- Preparation of a Saturated Solution:
 - Consult the solubility table to determine the amount of sodium carbonate needed to create a saturated solution at your desired growth temperature (e.g., at 20 °C, dissolve approximately 50 g of $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$ in 100 g of water).
 - Heat the distilled water gently (e.g., to 30 °C) to facilitate the dissolution of the sodium carbonate.
 - Gradually add the sodium carbonate to the warm water while stirring continuously until no more salt dissolves and a small amount of undissolved solid remains at the bottom. This ensures the solution is saturated.
- Filtration:
 - Allow the solution to cool to the intended growth temperature (e.g., room temperature).
 - Filter the saturated solution through filter paper to remove any undissolved particles or impurities. A clear solution is essential for growing high-quality crystals.
- Crystal Growth:
 - Pour the filtered, saturated solution into a clean crystallization dish.
 - Cover the dish in a way that allows for slow evaporation. This can be achieved by covering it with parafilm and punching a few small holes in it, or by using aluminum foil with

pinholes.[8]

- Place the dish in a location with a stable temperature and minimal vibrations, as disturbances can lead to the formation of multiple small crystals instead of a single large one.[9]
- Harvesting and Storage:
 - Monitor the dish over several days to weeks. As the water evaporates, crystals will begin to form and grow.
 - Once the crystals have reached the desired size, carefully remove them from the solution using tweezers.
 - To prevent dehydration, immediately transfer the crystals to a sealed container, or coat them with a non-reactive oil (e.g., mineral oil).

Protocol 2: Slow Cooling Method

This method involves preparing a saturated or nearly saturated solution at an elevated temperature and then allowing it to cool slowly. As the temperature decreases, the solubility of the sodium carbonate decreases, leading to supersaturation and crystal growth.[10] This technique is particularly effective for substances with a significant positive temperature coefficient of solubility.[8]

Materials and Equipment:

- Sodium Carbonate (Na_2CO_3), anhydrous or decahydrate
- Distilled or deionized water
- Beaker or flask
- Stirring rod or magnetic stirrer
- Hot plate
- Insulated container (e.g., Dewar flask, styrofoam box)

- Crystallization vessel (e.g., test tube, small beaker)
- Filter paper and funnel

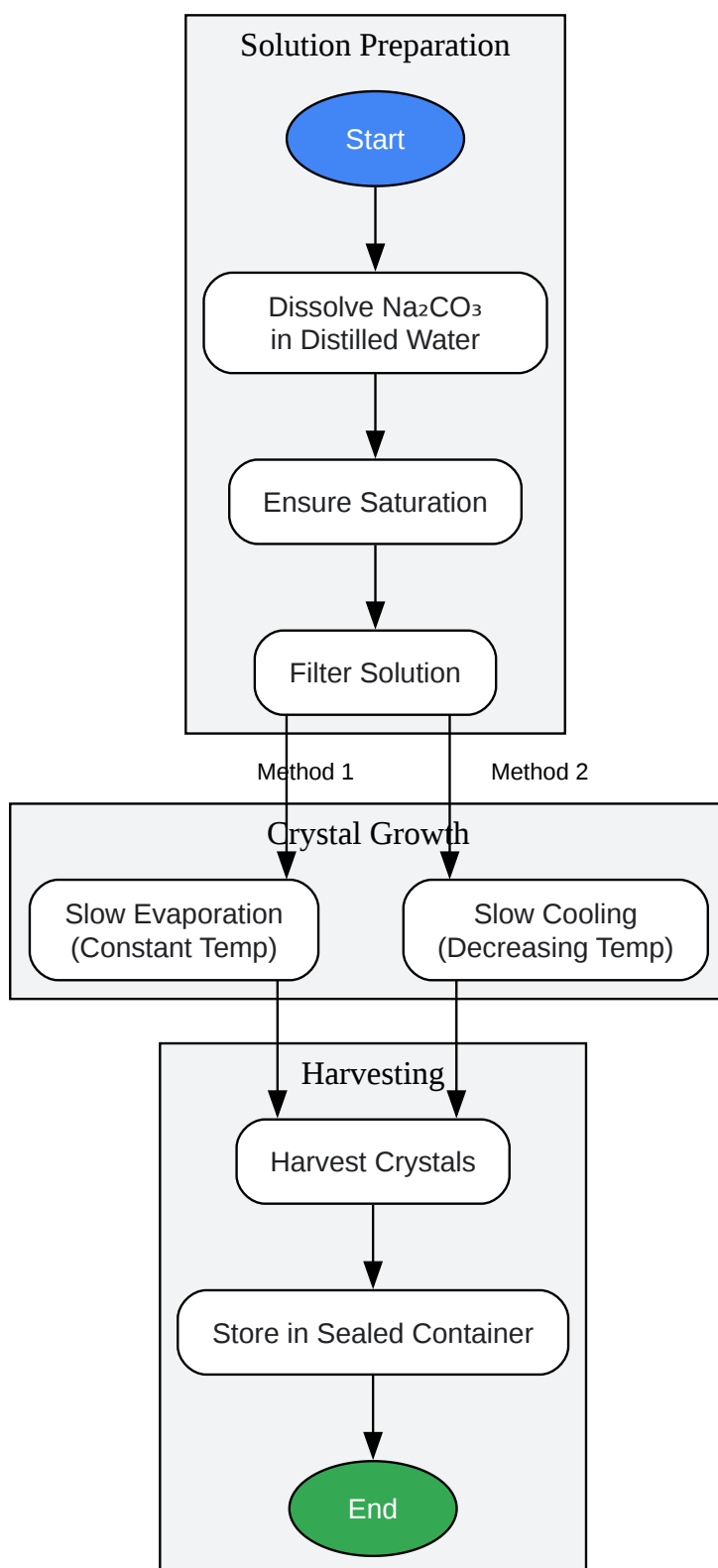
Procedure:

- Preparation of a Saturated Solution at Elevated Temperature:
 - Prepare a saturated solution of sodium carbonate at a temperature slightly below the decahydrate to heptahydrate transition temperature (e.g., at 30 °C). Refer to the solubility table for the appropriate concentrations.
 - Heat the distilled water to the chosen temperature and dissolve the sodium carbonate with continuous stirring until the solution is saturated.
- Filtration:
 - Quickly filter the hot, saturated solution to remove any impurities. It is important to keep the solution warm during filtration to prevent premature crystallization.
- Controlled Cooling:
 - Transfer the hot, filtered solution to a clean crystallization vessel.
 - Place the vessel inside an insulated container to ensure slow cooling. A Dewar flask filled with water at the same initial temperature is ideal.[\[7\]](#)
 - Allow the setup to cool slowly to room temperature over a period of 24-48 hours. A slower cooling rate generally results in larger and more perfect crystals.[\[10\]](#)
- Crystal Selection and Growth (Optional Seed Crystal):
 - After the initial slow cooling, you may observe the formation of several small crystals. To grow a larger single crystal, you can select one of the best-formed small crystals (a "seed crystal").
 - Prepare a fresh, slightly undersaturated solution of sodium carbonate.

- Suspend the seed crystal in this solution using a thin thread.
- Allow the solution to cool slowly as before, or allow for slow evaporation. The seed crystal will act as a nucleation site, and solute will deposit onto it, leading to the growth of a larger single crystal.
- Harvesting and Storage:
 - Once the crystal has reached the desired size, carefully remove it from the solution.
 - Dry the crystal gently with a lint-free cloth and immediately store it in a sealed container to prevent dehydration.

Visualizations

Experimental Workflow for Crystal Growth



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Caption: Workflow for **Sodium Carbonate Decahydrate** Crystal Growth.

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